

2-Ethylbenzaldehyde: A Technical Guide to Safe Handling and Emergency Procedures

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Compound of Interest

Compound Name: 2-Ethylbenzaldehyde

Cat. No.: B125284

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This technical support guide provides essential information for researchers, scientists, and drug development professionals on the safe handling of **2-Ethylbenzaldehyde**. It includes detailed personal protective equipment (PPE) recommendations, emergency protocols, and answers to frequently asked questions regarding its use in a laboratory setting.

Frequently Asked Questions (FAQs) & Troubleshooting

This section addresses common questions and potential issues that may arise during experiments involving **2-Ethylbenzaldehyde**.

Q1: What are the immediate health hazards I should be aware of when working with **2-Ethylbenzaldehyde**?

A1: **2-Ethylbenzaldehyde** is classified as a combustible liquid and is harmful if swallowed.^[1] It can cause skin and eye irritation.^[2] Inhalation of vapors or mists may lead to respiratory irritation.^[2]

Q2: The color of my **2-Ethylbenzaldehyde** appears pale yellow, although it's described as colorless. Is it safe to use?

A2: **2-Ethylbenzaldehyde** is typically a colorless to pale yellow liquid.^[3] A pale yellow color does not necessarily indicate impurity or degradation, but it is good practice to verify the purity if your experiment is sensitive to impurities.

Q3: I've noticed a sweet, floral odor. Does this indicate a leak or spill?

A3: **2-Ethylbenzaldehyde** has a characteristic sweet, floral odor.[3] While this is a property of the chemical, a noticeable odor could indicate a leak or inadequate ventilation. Ensure you are working in a well-ventilated area, such as a fume hood, to minimize inhalation exposure.

Q4: What should I do if I accidentally spill a small amount of **2-Ethylbenzaldehyde** on my lab bench?

A4: For a small spill, you should absorb it with an inert material such as sand, earth, or vermiculite.[4] After absorption, collect the material into a suitable, labeled container for waste disposal.[4] Ensure you are wearing appropriate PPE, including gloves and eye protection, during the cleanup process. Avoid breathing vapors.[4]

Q5: Can I store **2-Ethylbenzaldehyde** with other organic solvents?

A5: **2-Ethylbenzaldehyde** should be stored in a tightly closed container in a dry, cool, and well-ventilated place.[1][5] It is incompatible with strong oxidizing agents, strong reducing agents, and strong bases.[6] Therefore, it should be segregated from these chemicals during storage to prevent potentially hazardous reactions.

Q6: My reaction involving **2-Ethylbenzaldehyde** is not proceeding as expected. What are some common side reactions or incompatibilities?

A6: **2-Ethylbenzaldehyde**, as an aldehyde, is susceptible to oxidation, which can convert it to 2-ethylbenzoic acid. It can also participate in various condensation reactions.[5] Ensure your reaction setup is under an inert atmosphere if sensitivity to air is a concern. It is incompatible with strong oxidizing and reducing agents.[6]

Quantitative Data Summary

The following table summarizes key quantitative data for **2-Ethylbenzaldehyde**. Note that specific occupational exposure limits were not available in the consulted resources.

Property	Value	Source(s)
Molecular Formula	C ₉ H ₁₀ O	[3][7]
Molecular Weight	134.18 g/mol	[7]
Appearance	Colorless to pale yellow liquid	[3]
Boiling Point	212 °C (lit.)	[7]
Density	1.02 g/mL at 25 °C (lit.)	[7]
Flash Point	> 110 °C / 230 °F	[8]
Storage Class	10 - Combustible liquids	[7]

Personal Protective Equipment (PPE)

Proper selection and use of PPE are crucial to minimize exposure to **2-Ethylbenzaldehyde**.

PPE Category	Recommendation	Source(s)
Eye/Face Protection	Wear tightly fitting safety goggles or chemical safety goggles.	[5][9]
Skin Protection	Wear appropriate protective gloves (e.g., Butyl rubber, Viton) and clothing to prevent skin exposure. Natural rubber (latex), nitrile rubber, and PVC are not recommended.	[8][9]
Respiratory Protection	Use only in a well-ventilated area, such as a chemical fume hood. If vapors or aerosols are generated, a respirator with an appropriate filter (e.g., type ABEK) may be required.	[1][5]

Emergency Procedures

First-Aid Measures

Exposure Route	First-Aid Procedure	Source(s)
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and seek immediate medical attention.	[5]
Skin Contact	Immediately remove all contaminated clothing. Wash the affected area with soap and plenty of water.	[1][5]
Eye Contact	Rinse immediately with plenty of water for at least 15 minutes, also under the eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek medical attention.	[1][5]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a physician or poison control center immediately.	[1][5]

Fire-Fighting Measures

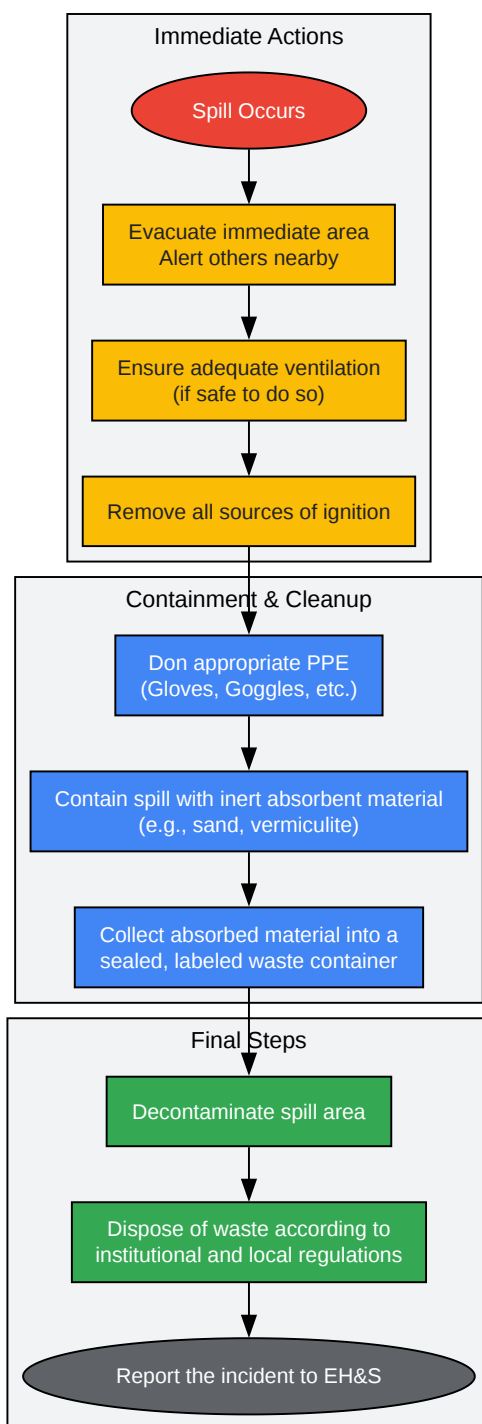
- Suitable Extinguishing Media: Use dry chemical, carbon dioxide (CO₂), alcohol-resistant foam, or dry sand.[1][5]
- Specific Hazards: The substance is a combustible liquid. Vapors are heavier than air and may spread along floors, potentially forming explosive mixtures with air upon intense heating.[1] Hazardous combustion products include carbon monoxide and carbon dioxide.[1]

- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[\[1\]](#)[\[5\]](#)

Accidental Release Measures

For detailed steps on handling a spill, refer to the workflow diagram below.

2-Ethylbenzaldehyde Spill Response Workflow

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